

High-Efficiency SPPS Protocol: H-Pro-Pro-Gly-Phe-Ser-Pro-OH

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Compound of Interest

Compound Name: *H-Pro-pro-gly-phe-ser-pro-OH*

CAS No.: 23828-06-0

Cat. No.: B1339896

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Target: Bradykinin Fragment (2-7)

Executive Summary & Strategic Analysis

The synthesis of **H-Pro-Pro-Gly-Phe-Ser-Pro-OH** (Bradykinin 2-7) presents a deceptive simplicity. While a hexapeptide is generally considered routine, this specific sequence contains two critical bottlenecks that lead to failure in standard automated protocols:

- **C-Terminal Diketopiperazine (DKP) Formation:** The C-terminal residue is Proline. Upon deprotection of the second residue (Serine), the resulting dipeptide ester (H-Ser-Pro-OResin) has a high propensity to undergo intramolecular cyclization, forming a DKP ring and cleaving the peptide from the resin prematurely.
- **N-Terminal Pro-Pro Steric Hindrance:** The coupling of the N-terminal Proline (Pos 1) onto the penultimate Proline (Pos 2) involves a nucleophilic attack by a secondary amine (the pyrrolidine ring of Pro-2). This is sterically hindered and significantly slower than primary amine couplings.

The Solution: This protocol utilizes 2-Chlorotriyl Chloride (2-CTC) resin to mitigate DKP formation via steric bulk and mandates HATU/HOAt activation for the difficult Pro-Pro junction.

Materials & Reagent Architecture

Resin Selection (Critical)

Selected Resin: 2-Chlorotriyl Chloride (2-CTC) Resin.

- Loading: 0.6 – 0.8 mmol/g (Low loading preferred to reduce aggregation).
- Rationale: Unlike Wang resin, 2-CTC allows for extremely mild cleavage and its bulky triyl linker sterically inhibits the nucleophilic attack required for DKP formation during the early stages of elongation.

Reagent Table

Component	Reagent	Function	Critical Note
Amino Acids	Fmoc-Pro-OH	Monomer	Use for Pos 1, 2, 6.
Fmoc-Gly-OH	Monomer	Pos 3.	
Fmoc-Phe-OH	Monomer	Pos 4.	
Fmoc-Ser(tBu)-OH	Monomer	Pos 5. tBu protection essential.	
Activators	HATU / HOAt	Coupling Agent	REQUIRED for Pro-Pro coupling.
DIC / Oxyma Pure	Coupling Agent	Standard for G, F, S residues.	
Bases	DIPEA (Dieckmann)	Base	Maintains basic pH for coupling.
Deprotection	20% Piperidine	Fmoc Removal	Add 0.1M HOBt to suppress aspartimide (not strictly needed here, but good practice).
Cleavage	TFA / TIS / H ₂ O	Resin Cleavage	Ratio: 95:2.5:2.5 v/v/v.

Step-by-Step Synthesis Protocol

Phase 1: Resin Loading (C-Terminal Proline)

Standard esterification can lead to racemization. We use a nucleophilic substitution method specific to 2-CTC.

- Preparation: Swell 1.0 g of 2-CTC resin in dry DCM (Dichloromethane) for 30 minutes.
- Loading: Dissolve Fmoc-Pro-OH (1.2 eq relative to resin capacity) and DIPEA (4 eq) in dry DCM.
- Reaction: Add solution to resin. Agitate for 2 hours at room temperature.

- Capping: Add Methanol (1 mL) to the reaction mixture and shake for 15 minutes. This caps unreacted chloride sites.
- Wash: Drain and wash with DCM (3x), DMF (3x), DCM (3x).

Phase 2: Peptide Elongation (Iterative Cycles)

Execute the following cycle for Ser, Phe, Gly, Pro (Pos 2), and Pro (Pos 1).

Cycle A: Standard Coupling (Ser, Phe, Gly)

- Deprotection: Treat with 20% Piperidine/DMF (2 x 10 min). Wash DMF (5x).
- Activation:
 - Dissolve Amino Acid (4 eq) and Oxyma Pure (4 eq) in DMF.
 - Add DIC (4 eq).
 - Pre-activation: Allow to react for 2 minutes before adding to resin.
- Coupling: Add mixture to resin. Agitate for 45–60 minutes.
- Monitoring: Perform Chloranil test (since Pro is a secondary amine) or Kaiser test (for primary amines).

Cycle B: The "Pro-Pro" Coupling (Critical Step)

This applies specifically when coupling Fmoc-Pro-OH (Pos 1) onto the Pro-Resin (Pos 2).

- Deprotection: 20% Piperidine/DMF (2 x 10 min). Thorough Wash (DMF 7x) to remove all traces of piperidine (which destroys HATU).
- Activation (HATU Method):
 - Dissolve Fmoc-Pro-OH (4 eq) and HATU (3.9 eq) in DMF.
 - Add DIPEA (8 eq).
- Coupling: Agitate for 2 hours.

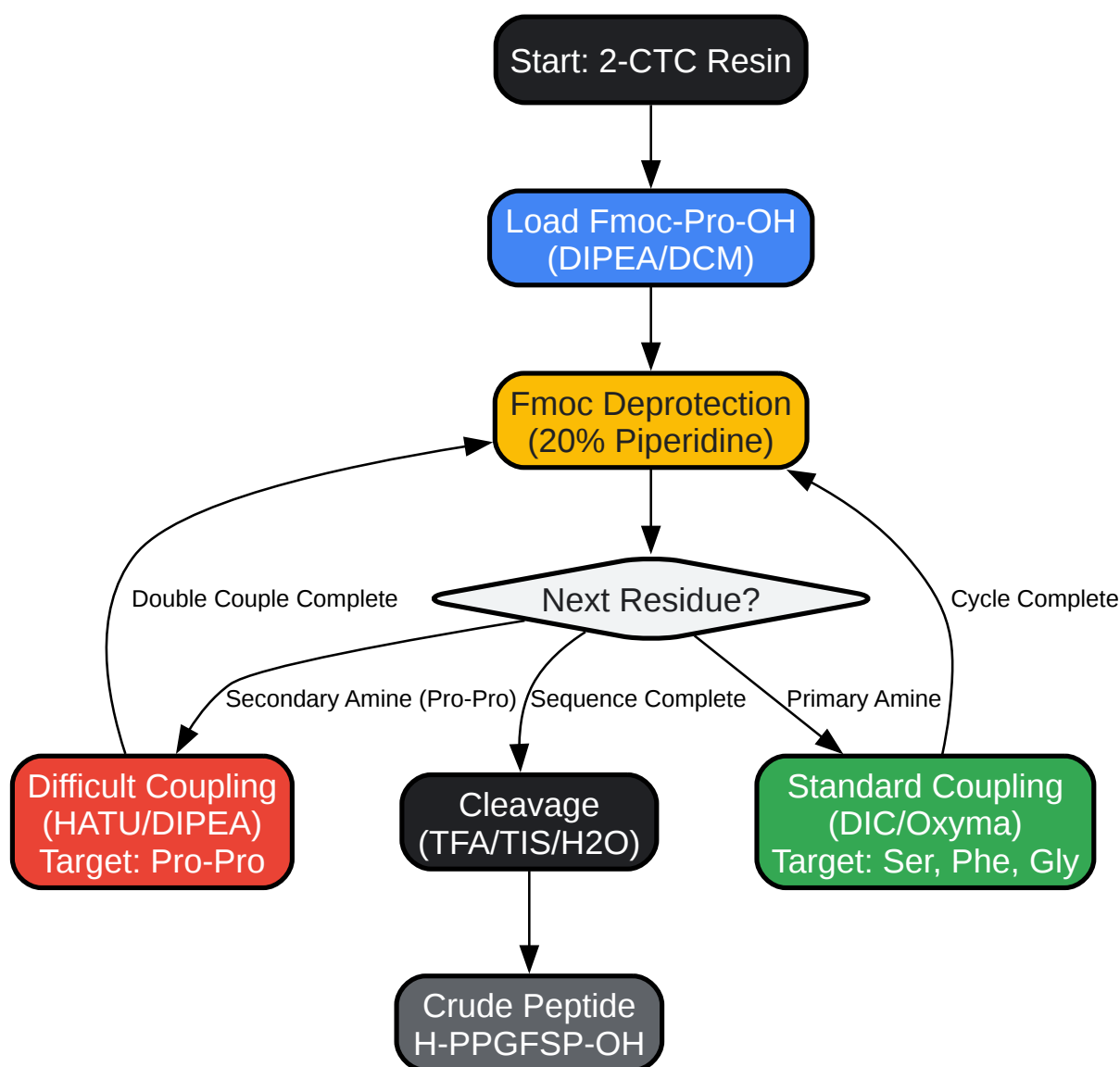
- Re-Coupling (Mandatory): Drain. Repeat the coupling step with fresh reagents for 1 hour.
 - Why? The secondary amine of the resin-bound Proline is a poor nucleophile. HATU (an uronium salt) generates the highly reactive OAt-ester, driving the reaction despite steric hindrance.

Phase 3: Cleavage & Global Deprotection

- Final Wash: Wash resin with DCM (5x) and dry under Nitrogen.
- Cocktail Preparation: TFA (95%) + Triisopropylsilane (TIS, 2.5%) + Water (2.5%).
- Reaction: Add cold cocktail to resin. Shake for 2 hours at room temperature.
- Precipitation:
 - Filter resin and collect filtrate.
 - Drop filtrate into ice-cold Diethyl Ether (10x volume).
 - Centrifuge at 3000 rpm for 5 mins to pellet the white precipitate.
 - Decant ether and wash pellet 2x with fresh ether.

Process Visualization (Workflow)

The following diagram illustrates the logic flow, highlighting the bifurcation for the difficult Pro-Pro coupling.



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Figure 1: Logic flow for SPPS of Bradykinin (2-7), emphasizing the divergence for the sterically hindered Pro-Pro coupling.

Analytical Validation

Upon precipitation, the crude peptide must be analyzed.

- HPLC:
 - Column: C18 Reverse Phase (e.g., Phenomenex Jupiter).

- Gradient: 5% to 60% Acetonitrile in Water (with 0.1% TFA) over 30 mins.
- Expectation: The peptide is relatively hydrophilic. Expect elution early-to-mid gradient.
- Mass Spectrometry (ESI-MS):
 - Formula: C
 - H
 - N
 - O
 - Molecular Weight: ~613.67 g/mol
 - Target Ion: Look for [M+H]

at 614.7 m/z.

References

- Isidro-Llobet, A., et al. (2009). Amino Acid-Protecting Groups. Chemical Reviews. [\[Link\]](#)
- Carpino, L. A. (1993). 1-Hydroxy-7-azabenzotriazole (HOAt). An efficient peptide coupling additive. Journal of the American Chemical Society. [\[Link\]](#)
- Barlos, K., et al. (1991). 2-Chlorotrityl chloride resin. International Journal of Peptide and Protein Research. [\[Link\]](#)
- Teixidó, M., et al. (2005). Solid-Phase Synthesis of Difficult Peptides. Journal of Peptide Science. [\[Link\]](#)
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